Application Note: High-Resolution NMR Characterization of 2-[(3-Methylbenzyl)oxy]benzaldehyde

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Compound of Interest

Compound Name:	*2-[(3-Methylbenzyl)oxy]benzaldehyde*
CAS No.:	*351984-86-6*
Cat. No.:	*B1273487*

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Executive Summary

This guide details the nuclear magnetic resonance (NMR) analysis of **2-[(3-Methylbenzyl)oxy]benzaldehyde**, a critical intermediate often synthesized via Williamson etherification of salicylaldehyde.[1] Accurate characterization of this molecule requires distinguishing between two distinct aromatic systems and validating the ether linkage formation.[1] This protocol provides a self-validating workflow for 1H and 13C NMR assignment, impurity profiling, and structural confirmation.

Structural Analysis & Strategy

The molecule consists of two aromatic rings linked by an oxymethylene bridge (-O-CH_2-).[1] The core challenge in NMR analysis is resolving the overlapping aromatic regions and confirming the regiochemistry of the substitution.

Key Structural Features for Detection:

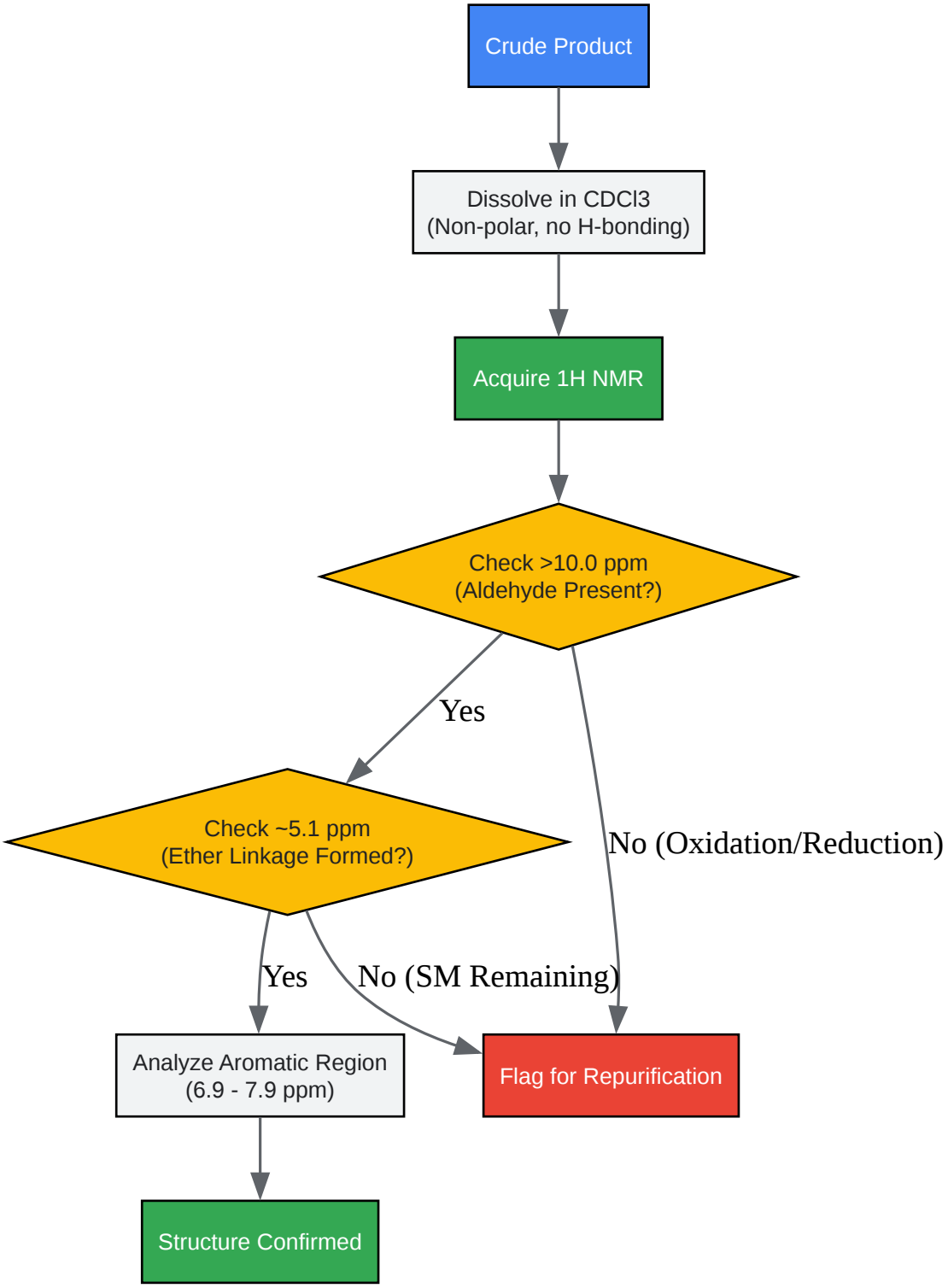
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- Aldehyde Proton (-CHO): Highly deshielded singlet (>10 ppm), diagnostic for the oxidation state.[1]
- Ether Linkage (-O-CH_2-): A singlet typically appearing between 5.0–5.2 ppm.[1] This is the primary indicator of successful alkylation.[1]
- Methyl Substituent (-CH_3): A singlet upfield (~2.3 ppm), confirming the presence of the 3-methylbenzyl moiety.[1]
- Aromatic Systems:
  - Ring A (Benzaldehyde core): 1,2-disubstituted pattern.[1]
  - Ring B (Benzyl core): 1,3-disubstituted pattern.[1][2]

Logical Workflow Diagram

The following diagram illustrates the decision matrix for assigning signals and validating structure.

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Caption: Decision tree for rapid structural validation of O-alkylated benzaldehydes.

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Experimental Protocols

Sample Preparation

Proper sample concentration is vital to prevent line broadening while ensuring adequate signal-to-noise (S/N) ratio.[1]

- Solvent: Chloroform-d ($CDCl_3$) is the standard solvent.[1] It prevents hydrogen bonding with the aldehyde carbonyl, ensuring sharp peaks.
- Internal Standard: Tetramethylsilane (TMS, 0.00 ppm) is recommended.[3]
- Concentration:
  - 1H NMR: 10–15 mg in 0.6 mL $CDCl_3$.[1]
  - 13C NMR: 30–50 mg in 0.6 mL $CDCl_3$.[1]

Acquisition Parameters (Standard 400/500 MHz)

Parameter	1H NMR Setting	13C NMR Setting	Rationale
Pulse Angle	30°	30°	Maximizes signal recovery delay efficiency.[1]
Relaxation Delay (D1)	1.0 – 2.0 s	2.0 – 5.0 s	Ensures full relaxation of aromatic protons and quaternary carbons.[1]
Scans (NS)	16	512–1024	Sufficient S/N for carbon detection.[1]
Spectral Width	-2 to 14 ppm	-10 to 220 ppm	Captures aldehyde proton and carbonyl carbon.[1]

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Spectral Assignments & Data Analysis[1][2][4][5][6][7][8][9][10]

1H NMR Assignment Table (Predicted/Typical in $CDCl_3$)

Note: Chemical shifts (δ) are relative to TMS at 0.00 ppm.

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Assignment	Shift (δ, ppm)	Multiplicity	Integration	Coupling (Hz)	Structural Note
-CHO	10.53	Singlet	1H	-	Diagnostic aldehyde proton.[1]
Ar-H (C6)	7.85	Doublet of Doublets	1H	J≈7.8, 1.8	Ortho to Carbonyl (deshielded).[1]
Ar-H (C4)	7.52	Triplet of Doublets	1H	J≈7.5, 1.8	Para to ether; meta to carbonyl.[1]
Ar-H (Benzyl)	7.25 – 7.10	Multiplet	4H	-	Overlapping signals from the 3-methylbenzyl ring.[1]
Ar-H (C5)	7.05	Triplet	1H	J≈7.5	Meta to ether.[1]
Ar-H (C3)	7.01	Doublet	1H	J≈8.4	Ortho to ether (shielded by oxygen).[1]
-O-CH_2-	5.18	Singlet	2H	-	Critical: Proves ether formation.[1]
Ar-CH_3	2.38	Singlet	3H	-	Methyl group on the benzyl ring.[1]

13C NMR Assignment Table

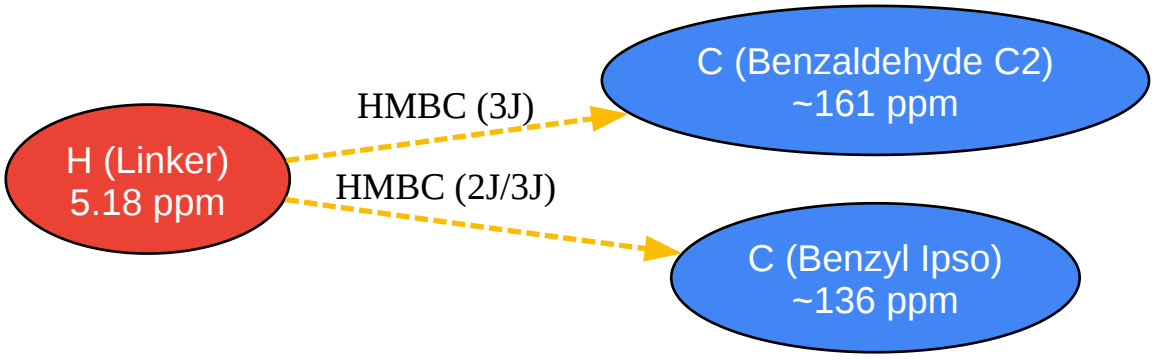
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Carbon Type	Shift (δ, ppm)	Note
C=O	~189.5	Carbonyl carbon (most downfield).[1]
C-O (Ar)	~161.0	Ipso carbon of the benzaldehyde ring attached to oxygen.[1]
Ar-C	120.0 – 138.0	Aromatic region.[1] C-1 (attached to CHO) is typically ~125 ppm.[1]
-O-CH_2-	~70.5	Benzylic methylene carbon.[1]
-CH_3	~21.4	Methyl carbon.[1]

Advanced Verification: 2D NMR Logic

To conclusively prove the connectivity between the two rings, HMBC (Heteronuclear Multiple Bond Correlation) is required.

- Pathway 1: The methylene protons at 5.18 ppm will show a strong 3-bond correlation to the C-2 of the benzaldehyde ring (~161 ppm).
- Pathway 2: The same methylene protons will correlate to the ipso-carbon of the 3-methylbenzyl ring (~136 ppm).[1]
- Conclusion: This "bridge" correlation confirms the ether linkage connects the two specific aromatic systems.



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Caption: HMBC correlations establishing the ether bridge connectivity.

Troubleshooting & Impurity Profiling

Common impurities arise from incomplete Williamson ether synthesis or solvent retention.[1]

Impurity	1H Signal ($CDCl_3$)	Origin	Remediation
Salicylaldehyde	~11.0 ppm (s, -OH)	Unreacted SM	Base wash (NaOH) required.[1]
3-Methylbenzyl bromide	~4.5 ppm (s, $-CH_2Br$)	Unreacted SM	Recrystallization or Column Chromatography.[1]
Water	~1.56 ppm (s)	Solvent/Atmosphere	Dry sample over $MgSO_4$; use fresh $CDCl_3$.[1]
Acetone	2.17 ppm (s)	Cleaning Solvent	Extended vacuum drying.[1]
DMF	2.88, 2.96 (Me), 8.02 (CHO)	Reaction Solvent	High-vacuum drying or aqueous workup.

Expert Tip: If the aldehyde peak at 10.5 ppm is split into a doublet or broadens, check for acid contamination which may be catalyzing exchange or protonation. Ensure the $CDCl_3$ is neutralized (filtered through basic alumina) if the compound is acid-sensitive.[1]

References

- General 1H NMR Chemical Shifts: Fulmer, G. R., et al. "NMR Chemical Shifts of Trace Impurities: Common Laboratory Solvents, Organics, and Gases in Deuterated Solvents Relevant to the Organometallic Chemist." Organometallics 2010, 29, 9, 2176–2179.[4] (Accessed via Sigma Aldrich/Pitt.edu data tables).[1]

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- Salicylaldehyde NMR Data: National Center for Biotechnology Information. PubChem Compound Summary for CID 6998, Salicylaldehyde. [1]
- Williamson Ether Synthesis Protocols: "The Williamson Ether Synthesis." Master Organic Chemistry.
- 2-[(4-Methylbenzyl)oxy]benzaldehyde Analog Data: National Center for Biotechnology Information.[1] PubChem Compound Summary for CID 693304. (Used for comparative shift analysis of the para-isomer to validate meta-isomer predictions).[1] [1]

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- 3. 1H NMR Chemical Shift [sites.science.oregonstate.edu]
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